

Technical Support Center: 5-Aminolevulinic Acid Hydrochloride (5-ALA HCl)

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Compound of Interest

Compound Name: 5-Aminolevulinic Acid

Cat. No.: B1664887

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This guide provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and troubleshooting of experiments involving **5-Aminolevulinic Acid** hydrochloride (5-ALA HCl).

Frequently Asked Questions (FAQs)

Q1: How should I properly store **5-Aminolevulinic Acid** hydrochloride powder?

A1: 5-ALA HCl powder should be stored in a tightly sealed container, desiccated, and kept at -20°C for long-term stability.[1][2][3][4] Some suppliers suggest storage in a deep freeze (below -20°C) and protected from moisture.[1] For shorter periods, 4°C is also cited, but -20°C is the most commonly recommended temperature for maintaining integrity over years.[3][5]

Q2: What is the shelf life of 5-ALA HCl powder?

A2: When stored correctly at -20°C and protected from moisture and light, the solid compound is stable for at least four years.[3] One supplier indicates stability for three years under these conditions.[4]

Q3: Is 5-ALA HCl light sensitive?

A3: Yes, it is recommended to protect 5-ALA HCl from light, especially when in solution, as it is a precursor to photosensitive porphyrins.[6]

Q4: How do I prepare a stock solution of 5-ALA HCl?

A4: 5-ALA HCl is soluble in various solvents. For a stock solution, you can dissolve it in water (up to 50 mg/mL), DMSO (up to 34 mg/mL or approximately 10 mg/mL), or PBS (pH 7.2, approximately 10 mg/mL).^{[3][4][7]} When using organic solvents like DMSO, it is advised to purge the solvent with an inert gas.^[3] It is important to use fresh, anhydrous DMSO as absorbed moisture can reduce solubility.^[7]

Q5: How long can I store 5-ALA HCl stock solutions?

A5: Aqueous solutions of 5-ALA HCl are not stable and it is highly recommended to prepare them fresh and use them on the same day.^[3] If storage is unavoidable, one source suggests that stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[8] Always aliquot solutions to avoid repeated freeze-thaw cycles.^[8]

Q6: Why is my 5-ALA HCl solution turning yellow?

A6: A yellowish color in your 5-ALA HCl solution is an indicator of degradation.^[9] This is more likely to occur at physiological or alkaline pH, higher temperatures, and with prolonged storage.^{[9][10]} The degradation can involve dimerization and other reactions.^{[10][11]}

Troubleshooting Guide

| Issue | Potential Cause(s) | Recommended Action(s) |
|---|--|--|
| Low Solubility or Precipitation | The compound has degraded due to improper storage (exposure to moisture). | Ensure the solid 5-ALA HCl has been stored in a desiccated environment at -20°C. |
| The solvent is not appropriate or is of poor quality (e.g., DMSO with absorbed moisture). | Use fresh, high-quality solvents. For DMSO, use an anhydrous grade. Consider preparing the solution in water or PBS if compatible with your experiment. [3] [7] | |
| The concentration is too high for the chosen solvent. | Check the solubility limits for your solvent (see table below) and adjust the concentration accordingly. | |
| Inconsistent or No Biological Effect | The 5-ALA HCl solution has degraded. | Prepare fresh solutions immediately before each experiment. Avoid storing aqueous solutions. [3] If using a frozen stock, ensure it has not undergone multiple freeze-thaw cycles. [8] |
| The pH of the solution is not optimal, leading to degradation. | 5-ALA is more stable in acidic aqueous solutions (pH < 5.5). [9] While biological experiments often require physiological pH, minimize the time the compound spends in such buffers before use. | |
| The incubation time in the experimental system is insufficient. | For cell-based assays, an incubation time of at least 4 hours is often required for maximal conversion to protoporphyrin IX, though this | |

can be cell-line and
concentration-dependent.[12]

| | | |
|--|---|---|
| High Background Fluorescence | Contamination of reagents or labware. | Use high-purity solvents and sterile, clean labware. |
| The 5-ALA HCl itself has degraded into fluorescent byproducts. | Use freshly prepared solutions from properly stored solid material. | |

Quantitative Data Summary

| Parameter | Solvent | Value | Reference |
|-----------------------|---|--|-----------|
| Solubility | Water | ~ 50 mg/mL | [4] |
| DMSO | ~ 10 mg/mL | [3] | |
| DMSO | ~ 34 mg/mL (202.87 mM) | [7] | |
| Dimethyl formamide | ~ 5 mg/mL | [3] | |
| PBS (pH 7.2) | ~ 10 mg/mL | [3] | |
| Stability of Solid | -20°C, desiccated | ≥ 4 years | [3] |
| Stability of Solution | Aqueous solutions | Not recommended for storage (use within one day) | [3] |
| DMSO Stock Solution | -80°C for up to 6 months; -20°C for up to 1 month | [8] | |

Experimental Protocols

Protocol: Preparation of 5-ALA HCl Stock and Working Solutions for Cell Culture

Materials:

- **5-Aminolevulinic Acid** hydrochloride (solid)

- Anhydrous DMSO or sterile Phosphate-Buffered Saline (PBS)
- Sterile microcentrifuge tubes
- Sterile, light-blocking tubes for storage (if necessary)
- Calibrated pipettes and sterile tips
- Vortex mixer
- Cell culture medium

Methodology:

- Pre-dissolving Preparation:
 - Allow the sealed container of 5-ALA HCl to equilibrate to room temperature before opening to prevent condensation of moisture onto the solid.
 - Perform all manipulations in a sterile environment (e.g., a laminar flow hood).
- Stock Solution Preparation (e.g., 100 mM in DMSO):
 - Calculate the required mass of 5-ALA HCl for your desired stock concentration and volume (Molecular Weight: 167.59 g/mol).
 - Weigh the 5-ALA HCl powder and add it to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO.
 - Vortex thoroughly until the solid is completely dissolved.
 - If not for immediate use, aliquot the stock solution into smaller volumes in light-blocking sterile tubes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or -80°C for up to six months.[8]
- Working Solution Preparation:
 - Aqueous solutions should be prepared fresh for each experiment.[3]

- Thaw a single aliquot of the stock solution (if prepared in DMSO) at room temperature.
- Dilute the stock solution to the final desired concentration in your pre-warmed cell culture medium. For example, to prepare a 1 mM working solution from a 100 mM stock, dilute 1:100.
- Gently mix the working solution by inverting the tube or pipetting up and down. Do not vortex vigorously to avoid damaging media components.
- Use the working solution immediately to treat your cells.

Visualizations

Caption: Troubleshooting workflow for inconsistent experimental results with 5-ALA HCl.

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